

N-Ethyl-4-Nitrobenzenesulfonamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	<i>N</i> -ethyl-4-nitrobenzenesulfonamide
Cat. No.:	B187138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-ethyl-4-nitrobenzenesulfonamide**. The information is intended for qualified professionals in research and development environments. All procedures should be conducted in accordance with institutional and national safety regulations.

Chemical and Physical Properties

N-ethyl-4-nitrobenzenesulfonamide is an organic compound that is typically a solid at room temperature.^[1] While specific quantitative data is limited, the following table summarizes its key chemical identifiers.

Property	Value
Chemical Formula	C ₈ H ₁₀ N ₂ O ₄ S
Molecular Weight	230.24 g/mol ^[1]
CAS Number	28860-08-4
Synonyms	Benzenesulfonamide, N-ethyl-4-nitro-

Hazard Identification and Toxicity

While specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **N-ethyl-4-nitrobenzenesulfonamide** are not readily available in the public domain, data from structurally similar compounds, such as other nitrobenzenesulfonamides, suggest that this compound should be handled with care. The primary hazards are presumed to be:

- Skin Irritation: Similar sulfonamides are known to cause skin irritation.[2]
- Eye Irritation: May cause serious eye irritation.[2]
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.[2]

Due to the presence of the nitro group, there is also a potential for reactivity, and the compound should be kept away from strong oxidizing agents and bases.[3]

Experimental Protocols: Safe Handling Procedures

Adherence to strict safety protocols is mandatory when handling **N-ethyl-4-nitrobenzenesulfonamide**. The following are general procedures that should be adapted to specific experimental needs and institutional guidelines.

Engineering Controls

- All work with **N-ethyl-4-nitrobenzenesulfonamide** should be performed in a well-ventilated area.[4]
- For procedures that may generate dust, such as weighing or transfer of solids, a certified chemical fume hood is required.[3]
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Weighing and Transfer of Solid Compound

- Preparation: Designate a specific area within the chemical fume hood for weighing. Cover the work surface with absorbent, disposable bench paper.
- Personal Protective Equipment (PPE): Don appropriate PPE as outlined in Section 4.

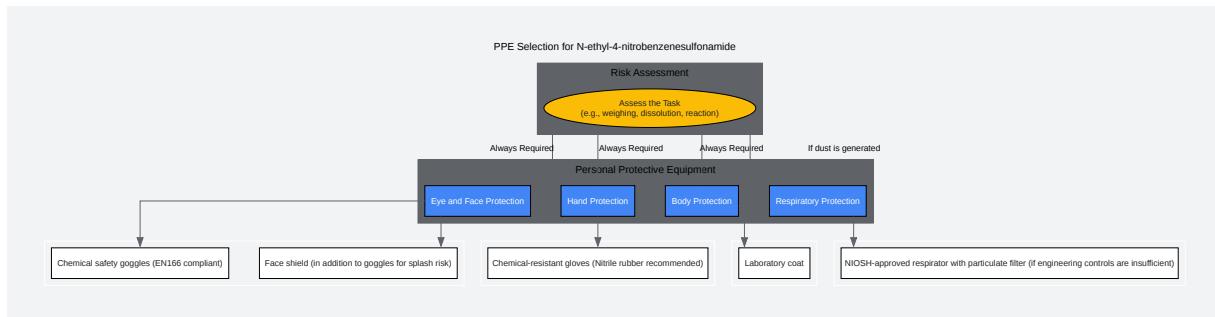
- Weighing: Use a tared weigh boat or glassine paper. Carefully transfer the desired amount of **N-ethyl-4-nitrobenzenesulfonamide** using a clean spatula. Avoid creating dust.
- Transfer: To transfer the weighed solid to a reaction vessel, gently tap the weigh boat or paper. Use a funnel if the vessel opening is narrow.
- Cleaning: After transfer, decontaminate the spatula and weighing area. Dispose of the weigh boat or paper in a designated hazardous waste container.

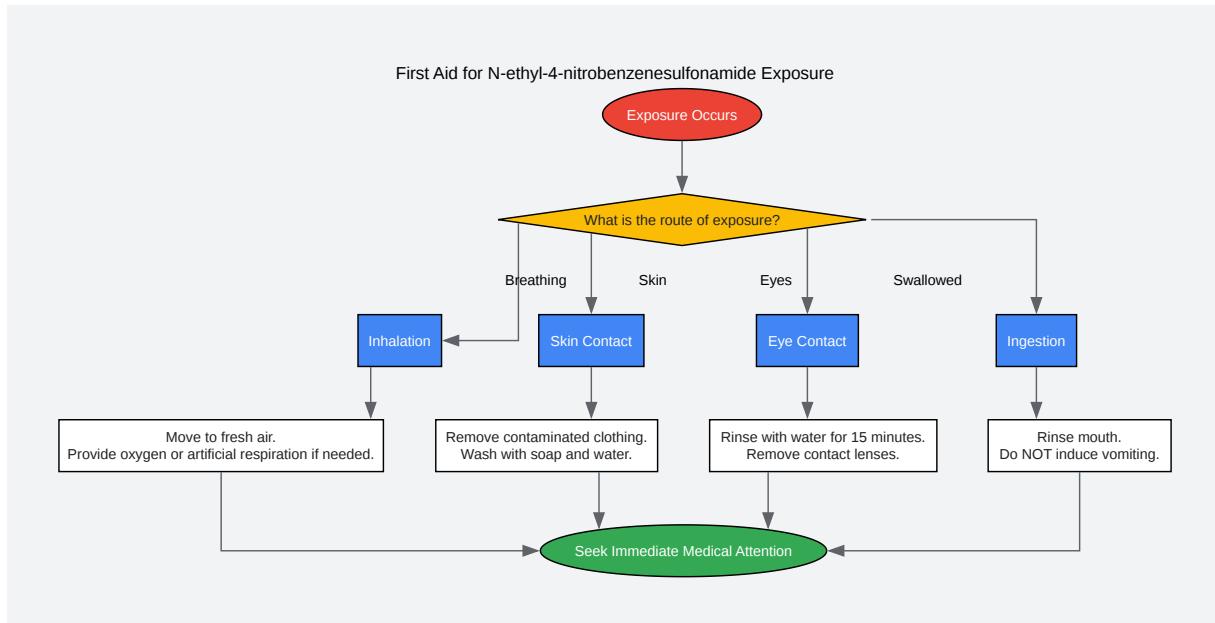
Dissolution of the Compound

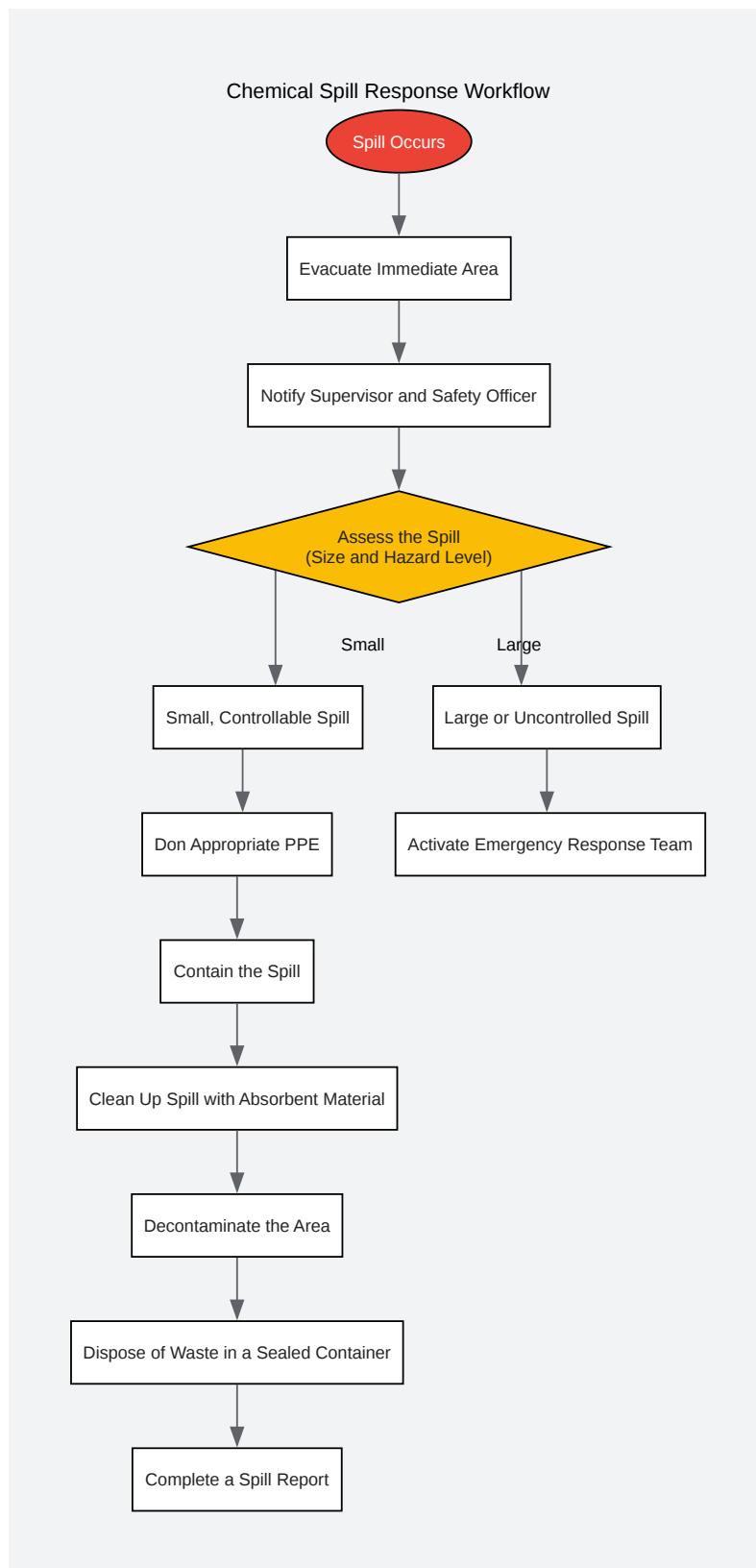
- Preparation: Place the vessel containing the weighed **N-ethyl-4-nitrobenzenesulfonamide** in the chemical fume hood.
- Solvent Addition: Slowly add the desired solvent to the vessel, directing the stream to the side of the vessel to avoid splashing.
- Dissolution: If necessary, gently swirl or stir the mixture to aid dissolution. Avoid vigorous shaking that could create aerosols. If heating is required, use a controlled heating mantle and a condenser.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following diagram illustrates the decision-making process for PPE selection when handling **N-ethyl-4-nitrobenzenesulfonamide**.





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- To cite this document: BenchChem. [N-Ethyl-4-Nitrobenzenesulfonamide: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b187138#n-ethyl-4-nitrobenzenesulfonamide-safety-and-handling-precautions>

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